

Commercial Suppliers and Availability of Prazosin-d8: A Technical Guide

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Compound of Interest		
Compound Name:	Prazobind-d8	
Cat. No.:	B564776	Get Quote

This technical guide provides a comprehensive overview of the commercial availability of Prazosin-d8 for researchers, scientists, and drug development professionals. It includes a summary of suppliers, their product specifications, and a detailed experimental protocol for a common application. Additionally, this guide presents key signaling pathways and experimental workflows through detailed diagrams.

Commercial Availability of Prazosin-d8

Prazosin-d8, a deuterated analog of Prazosin, is a critical tool in pharmacokinetic and bioanalytical studies, often utilized as an internal standard for the quantification of Prazosin in various biological matrices. A range of chemical suppliers offer Prazosin-d8 with varying specifications. The following table summarizes the offerings from several prominent suppliers.



Supplier	Catalog Number	Purity	Available Quantities	Other Specifications
LGC Standards	TRC-P702327	>95% (HPLC)[1]	1 mg, 2.5 mg, 10 mg[1]	Neat solid, Storage: -20°C[1]
Simson Pharma Ltd.	P1350001	Inquire	Inquire	In-stock, Certificate of Analysis available[2]
VIVAN Life Sciences	VLCS-01425	Inquire	mg, gm, ml[1]	Inquire for details
Daicel Pharma	DCTI-A-129	Inquire	Inquire	Light brown solid, Storage: 2- 8°C[3]
MyBioSource	MBS6109414	Inquire	1 mg, 5x1 mg	For Research Use Only
Cayman Chemical	29094	≥99% deuterated forms (d1-d8)[4]	1 mg, 5 mg, 10 mg	Solid, Storage: -20°C[4]
MedChemExpres s	HY-B0193S	98.0%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	White to off-white solid, Storage: -20°C for 3 years[5]
BOC Sciences	B2702-263697	Inquire	1 mg	Inquire for details[6]
BDG Synthesis	Inquire	>98%	10 mg	HCl salt form available[7]

Experimental Protocol: Quantification of Prazosin in Human Plasma using LC-MS/MS



This section details a representative experimental protocol for the quantification of Prazosin in human plasma utilizing Prazosin-d8 as an internal standard (IS) by Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

2.1. Materials and Reagents

- Prazosin reference standard
- Prazosin-d8 internal standard
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

2.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

2.3. Sample Preparation

- Thaw frozen human plasma samples at room temperature.
- Spike 50 μL of plasma with 10 μL of Prazosin-d8 working solution (10 ng/mL) to serve as the internal standard.
- Perform protein precipitation by adding 300 μL of methanol to the plasma sample.
- · Vortex the mixture for 8 minutes.
- Centrifuge the sample at 5500 x g for 10 minutes.
- Transfer 100 μL of the supernatant to a new tube.



- Dilute the supernatant with 200 μL of ultrapure water.
- Inject a 4 μL aliquot of the final solution into the LC-MS/MS system.

2.4. LC-MS/MS Conditions

- Chromatographic Column: A suitable C18 column (e.g., Waters ACQUITY UPLC® HSS T3).
- Mobile Phase: A gradient of methanol (A) and 0.1% formic acid in water (B).
- Flow Rate: 0.35 mL/min.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM).
 - Prazosin transition: m/z 384.2 → 95.0
 - Prazosin-d8 transition: m/z 392.2 → 95.0

2.5. Data Analysis

- Quantify Prazosin concentrations by calculating the peak area ratio of the analyte to the internal standard.
- Generate a calibration curve using known concentrations of Prazosin spiked into blank plasma.
- Determine the concentration of Prazosin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the bioanalytical workflow for the quantification of Prazosin in plasma using Prazosin-d8.





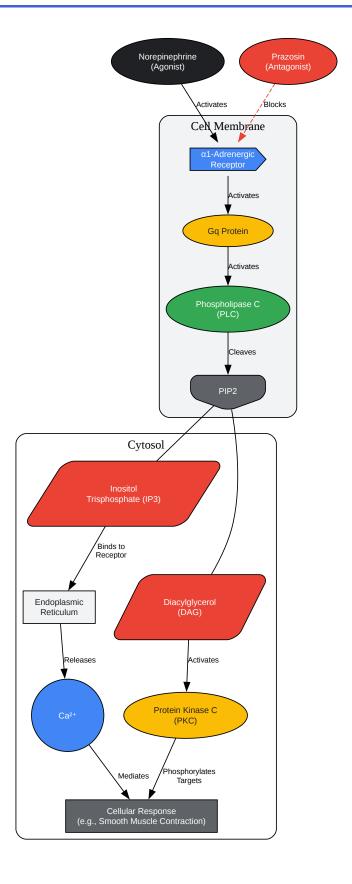
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Bioanalytical workflow for Prazosin quantification.

Alpha-1 Adrenergic Receptor Signaling Pathway

Prazosin is a selective antagonist of alpha-1 adrenergic receptors. The diagram below depicts the canonical signaling pathway initiated by the activation of these G-protein coupled receptors.





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α1-Adrenergic Receptor Signaling Pathway.



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